

A Comprehensive Technical Guide to the Solubility of 4-Nitrophenoxyacetic Acid

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Compound of Interest

Compound Name: 4-Nitrophenoxyacetic acid

Cat. No.: B156986

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **4-Nitrophenoxyacetic acid** (also known as 4-Nitrophenylacetic acid) in various solvents. This document compiles available data, presents a detailed experimental protocol for solubility determination, and explores relevant biological pathways, offering a valuable resource for laboratory research and development.

Introduction

4-Nitrophenoxyacetic acid (CAS No: 104-03-0, Molecular Formula: $C_8H_7NO_4$) is a crystalline solid that serves as a key intermediate in the synthesis of various organic compounds, including pharmaceuticals and dyestuffs. Understanding its solubility in different solvents is critical for process development, purification, formulation, and various research applications. This guide focuses on providing quantitative solubility data and standardized methodologies for its determination.

Quantitative Solubility Data

The solubility of **4-Nitrophenoxyacetic acid** has been experimentally determined in thirteen different solvents across a temperature range of 283.15 K to 328.15 K. The study "Solubility Modeling, Solvent Effect, and Dissolution Properties of 4-Nitrophenylacetic Acid in Thirteen Solvents Ranging from 283.15 to 328.15 K" provides a comprehensive dataset on this topic.^[1]

The mole fraction solubility of **4-Nitrophenoxyacetic acid** increases with rising temperature in all tested solvents. The solubility profile shows a strong dependence on the nature of the solvent, with the following rank order from highest to lowest solubility^[1]:

N,N-dimethylformamide (DMF) > methanol > N,N-dimethylacetamide (DMA) > ethanol > n-propanol > n-butanol > ethyl acetate > isopropanol > isobutanol > acetonitrile > ethylene glycol (EG) > water > cyclohexane

The following table summarizes the mole fraction solubility (x_1) of **4-Nitrophenoxyacetic acid** in these solvents at various temperatures.

Temperature (K)	Methanol	Ethanol	n-Propanol	Isopropanol	n-Butanol	Isobutanol	Ethyl Acetate	Acetonitrile	DMF	DMA	Ethylene Glycol	Water	Cyclohexane
283.15	0.0835	0.0541	0.0412	0.0298	0.0351	0.0234	0.0315	0.0152	0.1852	0.0751	0.0089	0.0011	0.0003
288.15	0.0952	0.0623	0.0478	0.0345	0.0408	0.0271	0.0368	0.0178	0.2091	0.0863	0.0104	0.0013	0.0004
293.15	0.1083	0.0715	0.0553	0.0401	0.0473	0.0314	0.0429	0.0208	0.2358	0.0989	0.0121	0.0015	0.0005
298.15	0.1231	0.0818	0.0638	0.0464	0.0548	0.0364	0.0499	0.0243	0.2655	0.1131	0.0141	0.0018	0.0006
303.15	0.1398	0.0935	0.0734	0.0536	0.0634	0.0422	0.0579	0.0283	0.2985	0.1291	0.0164	0.0021	0.0007
308.15	0.1586	0.1067	0.0843	0.0618	0.0732	0.0488	0.0671	0.0329	0.3351	0.1471	0.0190	0.0024	0.0008
313.15	0.1798	0.1215	0.0965	0.0711	0.0843	0.0564	0.0776	0.0382	0.3756	0.1673	0.0220	0.0028	0.0010
318.15	0.2036	0.1383	0.1103	0.0816	0.0969	0.0650	0.0895	0.0443	0.4199	0.1901	0.0254	0.0032	0.0012
323.15	0.2304	0.1571	0.1258	0.0935	0.1112	0.0748	0.1031	0.0512	0.4683	0.2157	0.0293	0.0037	0.0014
328.15	0.2604	0.1784	0.1433	0.1069	0.1274	0.0859	0.1185	0.0591	0.5208	0.2445	0.0337	0.0043	0.0017

Note: The data in this table is derived from the graphical representations and trends described in the cited study. For exact values, please refer to the original publication.

Experimental Protocol: Equilibrium Solubility Determination

The following section details the standardized shake-flask method for determining the equilibrium solubility of a compound like **4-Nitrophenoxyacetic acid**. This protocol is based on established methodologies such as the OECD Guideline 105.

Materials and Equipment

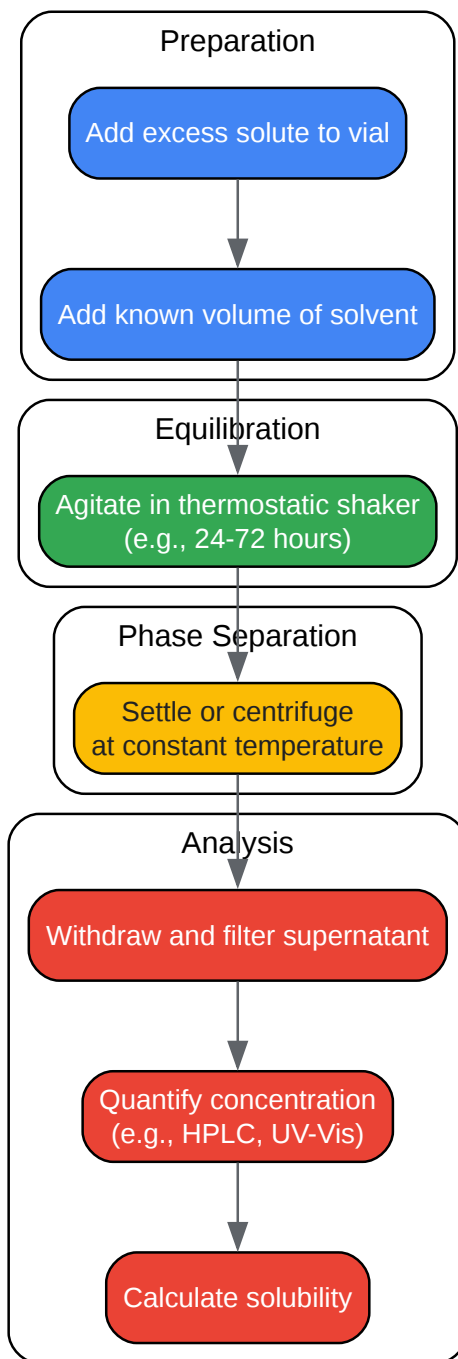
- Solute: High-purity **4-Nitrophenoxyacetic acid** (>99%)
- Solvents: HPLC-grade or equivalent purity solvents of interest.
- Apparatus:
 - Analytical balance (readable to at least 0.1 mg)
 - Thermostatic shaker bath or incubator capable of maintaining temperature within $\pm 0.5^{\circ}\text{C}$.
 - Glass vials or flasks with airtight seals (e.g., screw caps with PTFE liners).
 - Centrifuge.
 - Syringes and syringe filters (e.g., 0.45 μm PTFE or other compatible material).
 - Volumetric flasks and pipettes.
 - Analytical instrument for concentration measurement (e.g., UV-Vis Spectrophotometer, HPLC).

Procedure

- Preparation: Add an excess amount of **4-Nitrophenoxyacetic acid** to a pre-weighed vial. The excess solid is crucial to ensure that equilibrium with the saturated solution is achieved.
- Solvent Addition: Add a known volume or mass of the desired solvent to the vial.

- **Equilibration:** Securely seal the vials and place them in the thermostatic shaker bath set to the desired temperature. Agitate the samples for a sufficient period to reach equilibrium. A preliminary test can determine the necessary time, but 24 to 72 hours is typical.
- **Phase Separation:** After equilibration, allow the vials to rest at the set temperature for a prolonged period (e.g., 24 hours) to allow the undissolved solid to settle. Alternatively, centrifuge the samples at the same temperature to ensure clear separation of the solid and liquid phases.
- **Sampling:** Carefully withdraw a sample from the clear supernatant using a syringe. Immediately attach a syringe filter and dispense the saturated solution into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.
- **Quantification:** Determine the concentration of **4-Nitrophenoxyacetic acid** in the collected sample using a validated analytical method (e.g., HPLC or UV-Vis spectrophotometry). A pre-established calibration curve is required for this purpose.
- **Calculation:** Calculate the solubility in the desired units (e.g., g/L, mol/L, or mole fraction) based on the measured concentration and the known volumes/masses.

Workflow for Shake-Flask Solubility Determination

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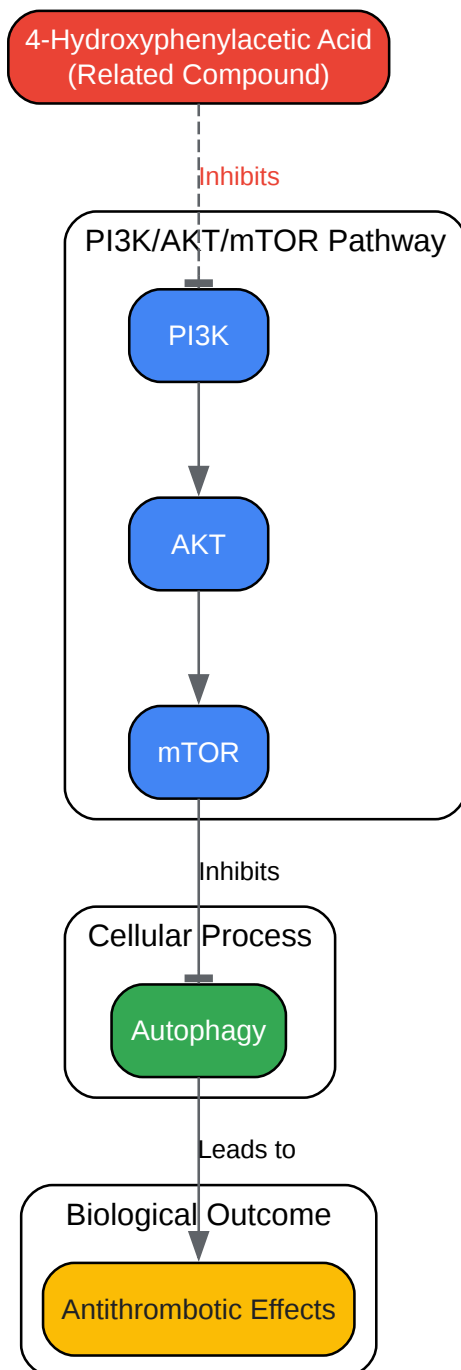
Caption: A flowchart of the shake-flask method for solubility measurement.

Biological Activity and Associated Signaling Pathways

While **4-Nitrophenoxyacetic acid** is primarily utilized as a chemical intermediate, related phenolic acids have been studied for their biological activities. For instance, the structurally similar compound 4-Hydroxyphenylacetic acid has been shown to possess antithrombotic effects. Mechanistic studies indicate that its activity is linked to the modulation of the PI3K/AKT/mTOR signaling pathway.

Inhibition of this pathway leads to the enhancement of autophagy, which plays a role in the compound's antithrombotic action. It is important to note that this information pertains to a related but distinct molecule and should not be directly extrapolated to **4-Nitrophenoxyacetic acid** without dedicated experimental validation.

PI3K/AKT/mTOR Signaling Pathway Inhibition

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Caption: Inhibition of the PI3K/AKT/mTOR pathway by a related compound.

Conclusion

This technical guide provides essential information on the solubility of **4-Nitrophenoxyacetic acid**, a compound of interest in chemical synthesis and pharmaceutical development. The provided data demonstrates a clear dependence of its solubility on both solvent choice and temperature. The detailed experimental protocol for the shake-flask method offers a standardized approach for researchers to conduct their own solubility studies. While direct biological signaling data for **4-Nitrophenoxyacetic acid** is scarce, the activity of related compounds suggests potential avenues for future investigation. This compilation of data and methodologies serves as a foundational resource for professionals working with this compound.

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References

- 1. pubs.acs.org [pubs.acs.org]
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